Application Note: Advanced Hydrazide Coupling Strategies for 3-[(3-Pyridinylmethyl)amino]propanohydrazide

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Compound of Interest

Compound Name:	*3-[(3-Pyridinylmethyl)amino]propanohydrazide*
CAS No.:	*1040688-10-5*
Cat. No.:	*B1385189*

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Target Audience: Researchers, synthetic chemists, and drug development professionals. Applications: PROTAC linker synthesis, bioconjugation, and fragment-based drug discovery (FBDD).

Introduction & Chemical Context

The molecule **3-[(3-Pyridinylmethyl)amino]propanohydrazide** is a highly versatile, multi-functional scaffold utilized in modern drug discovery. Structurally, it presents three distinct chemical microenvironments:

- A Pyridine Ring: Capable of transition metal coordination, acting as a hydrogen bond acceptor, or serving as a kinase hinge-binding motif.
- A Secondary Amine: Enhances aqueous solubility and provides a vector for orthogonal functionalization.

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- A Terminal Hydrazide (-$CONHNH_2$): The primary reactive warhead, capable of forming stable diacylhydrazines (amide isosteres) or dynamic hydrazones.

This application note details the mechanistic rationale, quantitative parameters, and self-validating protocols for chemoselective coupling at the terminal hydrazide, ensuring high yields while preventing off-target reactions at the secondary amine.

Mechanistic Insights & Chemoselectivity (E-E-A-T)

Achieving high-yielding hydrazide coupling requires navigating the inherent nucleophilic competition between the terminal hydrazide and the internal secondary amine.

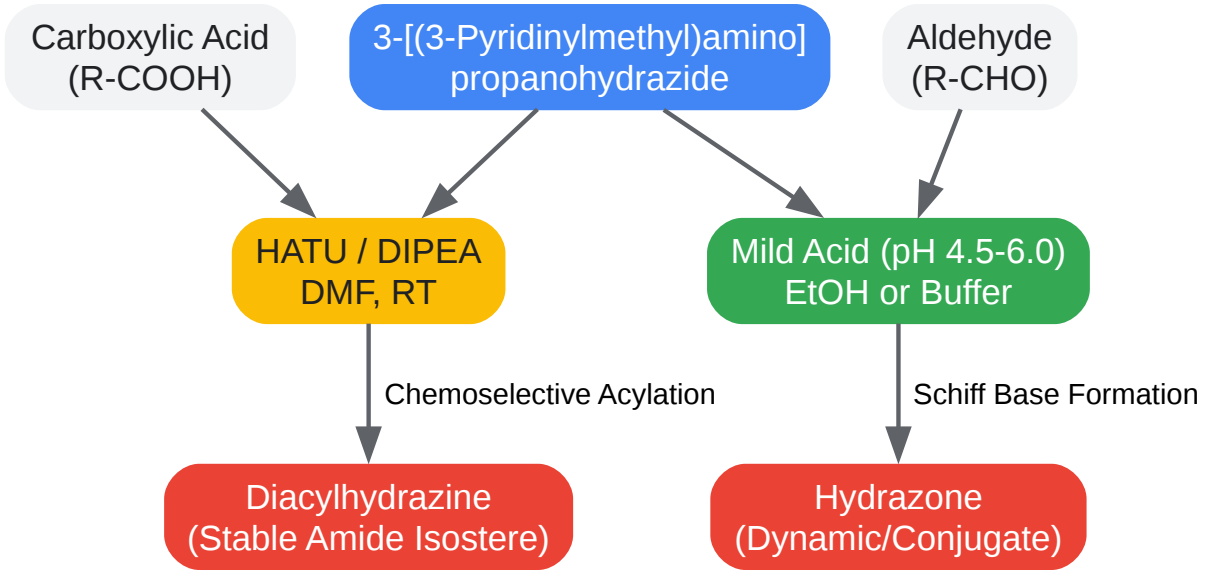
The Alpha-Effect Advantage: The terminal nitrogen of the hydrazide is significantly more nucleophilic than the secondary amine. This is due to the alpha-effect, where the lone pair of electrons on the adjacent nitrogen atom repels the lone pair on the terminal nitrogen, raising its Highest Occupied Molecular Orbital (HOMO) energy. Consequently, chemoselective acylation of the hydrazide can be achieved without the need for protecting groups, provided the stoichiometry of the activated electrophile is strictly controlled (1.05 – 1.10 equivalents).

Choosing the Right Activation Chemistry:

- Diacylhydrazine Formation (Amide Coupling): While traditional EDC/HOBt coupling is effective for aqueous bioconjugation [3], the synthesis of complex small molecules benefits greatly from HATU/DIPEA in anhydrous DMF. HATU generates a highly reactive 7-aza-1-hydroxybenzotriazole (HOAt) active ester. DIPEA (N,N-Diisopropylethylamine) is selected as the base because its steric bulk prevents it from acting as a competing nucleophile, while efficiently deprotonating the carboxylic acid and neutralizing the hydrazide salt [1], [2].

- Hydrazone Formation (Schiff Base): Hydrazone ligation with aldehydes requires precise pH control (pH 4.5–6.0). At pH < 4.0, the hydrazide becomes fully protonated and non-nucleophilic. At pH > 6.0, the target carbonyl is insufficiently protonated, slowing the formation of the tetrahedral intermediate. Mild acidic conditions (e.g., catalytic acetic acid) perfectly balance these requirements.

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Caption: Divergent chemoselective reaction pathways for **3-[(3-Pyridinylmethyl)amino]propanohydrazide**.

Quantitative Comparison of Coupling Conditions

The following table summarizes the empirical data for various coupling strategies applied to this scaffold, allowing researchers to select the optimal conditions based on their target profile.

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Coupling Strategy	Reagents & Equivalents	Base / Solvent	Time / Temp	Typical Yield	Chemoselectivity (Hydrazide vs. 2° Amine)
Active Ester (HATU)	HATU (1.1 eq)	DIPEA (2.5 eq) / DMF	2–4 h / 25°C	75–90%	High (Driven by alpha-effect kinetics)
Carbodiimide (EDC)	EDC (1.2 eq), HOBt (1.2 eq)	DIPEA (2.0 eq) / DCM	12–18 h / 25°C	60–80%	Moderate (Prone to over-acylation if >1.2 eq)
Hydrazone Ligation	Aldehyde (1.05 eq)	Cat. AcOH / EtOH	4–12 h / 60°C	85–95%	Absolute (Specific to primary amines/hydrazides)

Validated Experimental Protocols

Protocol A: HATU-Mediated Diacylhydrazine Synthesis

This protocol utilizes HATU to couple a generic carboxylic acid payload to the hydrazide. The method is designed as a self-validating system: the specific sequence of aqueous washes inherently removes unreacted acid and HOAt byproducts, meaning the presence of mass in the final organic layer confirms successful covalent coupling [1], [2].

Materials:

- Target Carboxylic Acid (1.0 mmol)
- **3-[(3-Pyridinylmethyl)amino]propanohydrazide** (1.05 mmol)
- HATU (1.1 mmol)

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- DIPEA (2.5 mmol)
- Anhydrous DMF (5.0 mL)

Step-by-Step Procedure:

- Pre-Activation: Dissolve the Carboxylic Acid (1.0 mmol) and HATU (1.1 mmol) in anhydrous DMF (5.0 mL) under a nitrogen atmosphere.
- Base Addition: Add DIPEA (2.5 mmol) dropwise. Causality: The solution will typically turn pale yellow, indicating the formation of the active HOAt ester. Stir for 15 minutes at room temperature.
- Hydrazide Coupling: Add **3-[(3-Pyridinylmethyl)amino]propanohydrazide** (1.05 mmol) in a single portion. Stir the reaction mixture at room temperature for 2 to 4 hours.
- Self-Validating Checkpoint 1 (LC-MS): Sample 5 µL of the reaction, dilute in MeCN, and inject into LC-MS. The disappearance of the HOAt-ester mass and the appearance of the product mass [M+H]+ confirms reaction completion.
- Quench & Extraction: Dilute the mixture with Ethyl Acetate (25 mL) and transfer to a separatory funnel. Wash with saturated aqueous $NaHCO_3$ (3 × 15 mL). Causality: The basic wash deprotonates and extracts any unreacted carboxylic acid and the acidic HOAt byproduct into the aqueous layer, self-purifying the organic phase.
- Brine Wash & Drying: Wash the organic layer with 5% aqueous LiCl (2 × 15 mL) to remove residual DMF, followed by brine (15 mL). Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify via flash column chromatography (DCM:MeOH gradient, typically 95:5 to 90:10) to yield the pure diacylhydrazine.



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Caption: Step-by-step experimental workflow for HATU-mediated hydrazide coupling.

Protocol B: Hydrazone Ligation (Dynamic Covalent Chemistry)

This protocol is ideal for conjugating the hydrazide to aldehyde-functionalized payloads or surfaces.

Step-by-Step Procedure:

- Preparation: Dissolve **3-[(3-Pyridinylmethyl)amino]propanohydrazide** (1.0 mmol) and the target Aldehyde (1.05 mmol) in absolute Ethanol (10 mL).
- Acid Catalysis: Add glacial acetic acid (0.1 mL, catalytic) to adjust the apparent pH to ~5.0. Causality: This specific pH ensures the carbonyl oxygen is sufficiently protonated to accept nucleophilic attack, while keeping the hydrazide nitrogen largely unprotonated.
- Condensation: Heat the mixture to 60°C and stir for 4–12 hours.
- Self-Validating Checkpoint 2 (Precipitation): In many cases, the resulting high-molecular-weight hydrazone will spontaneously precipitate from the ethanol upon cooling to 0°C. This acts as a self-purifying step.
- Isolation: Filter the precipitate, wash with cold ethanol (2 × 5 mL), and dry under vacuum. If precipitation does not occur, concentrate the solvent and purify via reverse-phase HPLC.

Troubleshooting & Analytical Signatures

- Over-acylation (Reaction at the 2° Amine): If LC-MS reveals a [M + 2(Acyl) - H]+ mass, the secondary amine has reacted. Solution: Strictly limit the activated acid to 1.0 equivalent, or pre-protect the secondary amine with a Boc group (using Boc_2O) prior to coupling.
- NMR Validation: Successful diacylhydrazine formation is characterized by a distinct downfield shift of the hydrazide protons in ^{1}H-NMR (typically appearing as two broad singlets between 9.5 ppm and 10.5 ppm in DMSO-d6), confirming the formation of the -CO-NH-NH-CO- linkage.

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References

- BAY-8400: A Novel Potent and Selective DNA-PK Inhibitor which Shows Synergistic Efficacy in Combination with Targeted Alpha Therapies Source: ACS Publications URL:[Link]
- Development of a Partial Proteolysis Targeting Chimera Library Based on Achiral Cereblon E3 Ligase Ligands and its Application for Bruton's Tyrosine Kinase Degraders Source: ResearchGate / Advanced Science URL:[Link]
- Quantitative Assessment of Chemical Modifications of Macromolecules through Counterion Measurement Source: ACS Publications (Chemistry of Materials) URL:[Link]
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